

Application Note and Protocol: "Antitubercular agent-40" Minimum Inhibitory Concentration (MIC) Assay

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Compound of Interest

Compound Name: Antitubercular agent-40

Cat. No.: B15563959

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The emergence of multidrug-resistant *Mycobacterium tuberculosis* (MDR-TB) necessitates the development of novel antitubercular agents.^[1] A critical step in the preclinical evaluation of any new compound is the determination of its Minimum Inhibitory Concentration (MIC). The MIC is defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.^{[2][3]} This document provides a detailed protocol for determining the MIC of a novel compound, "**Antitubercular agent-40**," against *Mycobacterium tuberculosis* using the widely adopted Resazurin Microtiter Assay (REMA).^{[1][4]} The REMA method is a colorimetric assay that provides a rapid, low-cost, and reliable assessment of mycobacterial viability.^{[5][6]} Metabolically active cells reduce the blue, non-fluorescent resazurin dye to the pink, fluorescent resorufin, allowing for a clear visual determination of bacterial inhibition.^[1]

Principle

This protocol employs the broth microdilution method in a 96-well plate format to test a range of concentrations of "**Antitubercular agent-40**".^{[7][8]} A standardized inoculum of *M. tuberculosis* is added to wells containing serial dilutions of the test agent in Middlebrook 7H9 broth supplemented with OADC (Oleic Acid-Albumin-Dextrose-Catalase).^[9] Following a 7-day incubation period, the viability of the mycobacteria is assessed by adding resazurin dye. The MIC is determined as the lowest concentration of "**Antitubercular agent-40**" that prevents the color change of resazurin from blue to pink.^[6]

Materials and Reagents

Item	Supplier/Catalog No.	Notes
Antitubercular agent-40	-	Test Compound
<i>M. tuberculosis</i> H37Rv (ATCC 27294)	ATCC	Quality control strain ^{[7][10]}
Middlebrook 7H9 Broth Base	Becton Dickinson, Difco, etc.	^{[11][12]}
Middlebrook OADC Enrichment	Becton Dickinson, etc.	Oleic Acid, Albumin, Dextrose, Catalase ^[9]
Glycerol	Sigma-Aldrich	
Tween 80	Sigma-Aldrich	
Resazurin Sodium Salt	Sigma-Aldrich	
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich	
Sterile 96-well flat-bottom plates	Corning, Falcon, etc.	U-shaped wells are also suitable ^{[7][9]}
Sterile Saline + 0.05% Tween 80	-	For inoculum preparation
Sterile Water (Distilled, Deionized)	-	
Glass beads (3-5 mm diameter)	-	

Experimental Protocols

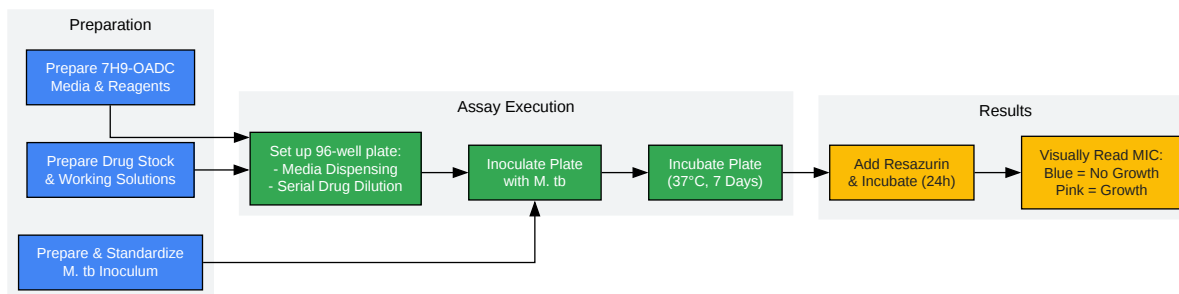
Table 1: Media and Reagent Preparation

Solution	Preparation Instructions	Storage
Complete Middlebrook 7H9 (7H9-OADC)	1. Dissolve 2.35 g of Middlebrook 7H9 Broth Base in 450 mL of distilled water. [11] 2. Add 2 mL of glycerol. [12] 3. Add 0.5 mL of Tween 80 (optional, aids in preventing clumping). 4. Autoclave at 121°C for 15 minutes. [13] 5. Cool to 45-50°C in a water bath. [13] 6. Aseptically add 50 mL of Middlebrook OADC Enrichment. [9]	2-8°C for up to 4 weeks
"Antitubercular agent-40" Stock Solution (1 mg/mL)	1. Weigh 10 mg of "Antitubercular agent-40" powder. 2. Dissolve in 10 mL of 100% DMSO. 3. Sterilize by filtration through a 0.22 µm syringe filter.	Aliquot and store at -20°C or -80°C. [6]
Resazurin Solution (0.02%)	1. Dissolve 20 mg of resazurin sodium salt in 100 mL of sterile distilled water. 2. Vortex until fully dissolved. 3. Sterilize by filtration through a 0.22 µm syringe filter.	Protect from light and store at 4°C for up to 2 weeks. [6]

All procedures involving live *M. tuberculosis* must be performed in a Biosafety Level 3 (BSL-3) laboratory.

- Culture *M. tuberculosis* H37Rv in 7H9-OADC broth until it reaches the mid-log phase (approx. 7-10 days).

- Aseptically transfer the culture to a sterile 15 mL conical tube containing 5-10 glass beads.
- Vortex for 1-2 minutes to break up clumps. Let the tube stand for 20 minutes to allow larger clumps and aerosols to settle.[\[14\]](#)
- Carefully transfer the supernatant to a new sterile tube.
- Adjust the turbidity of the bacterial suspension with sterile saline containing 0.05% Tween 80 to match a 0.5 McFarland standard. This corresponds to approximately 1×10^7 CFU/mL.[\[7\]](#)
[\[15\]](#)
- Prepare the final inoculum by diluting this suspension 1:20 in 7H9-OADC broth to achieve a final concentration of approximately 5×10^5 CFU/mL.[\[7\]](#)
- Dispense 100 μ L of 7H9-OADC broth into all wells of a 96-well microtiter plate.
- Add an additional 100 μ L of 7H9-OADC broth to the wells in column 11 (Sterility Control).
- In column 1, add 100 μ L of the working solution of "**Antitubercular agent-40**" (e.g., at 64 μ g/mL) to the existing 100 μ L of broth, resulting in a total volume of 200 μ L.
- Perform a 2-fold serial dilution by transferring 100 μ L from column 1 to column 2, mixing well, and repeating this process across the plate to column 10. Discard 100 μ L from column 10. This will result in drug concentrations ranging from 32 μ g/mL to 0.06 μ g/mL.
- Columns 11 (Sterility Control) and 12 (Growth Control) will not contain any drug.
- Add 100 μ L of the standardized M. tuberculosis inoculum (prepared in step 4.2) to wells in columns 1 through 10 and column 12. Do not add inoculum to column 11.
- The final volume in all wells (except the sterility control initially) will be 200 μ L. The final bacterial concentration will be approximately 2.5×10^5 CFU/mL.
- Seal the plate with an adhesive plate sealer or place it in a zip-lock bag and incubate at 37°C for 7 days.[\[16\]](#)



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Caption: Experimental workflow for the REMA-based MIC assay.

- After 7 days of incubation, add 30 μ L of the 0.02% resazurin solution to each well.[6]
- Re-seal the plate and incubate for an additional 18-24 hours at 37°C.
- Visually inspect the plate. The MIC is the lowest concentration of "**Antitubercular agent-40**" that shows no color change (remains blue). Wells with bacterial growth will turn pink.

Data Interpretation and Quality Control

Table 2: Interpretation of REMA Results

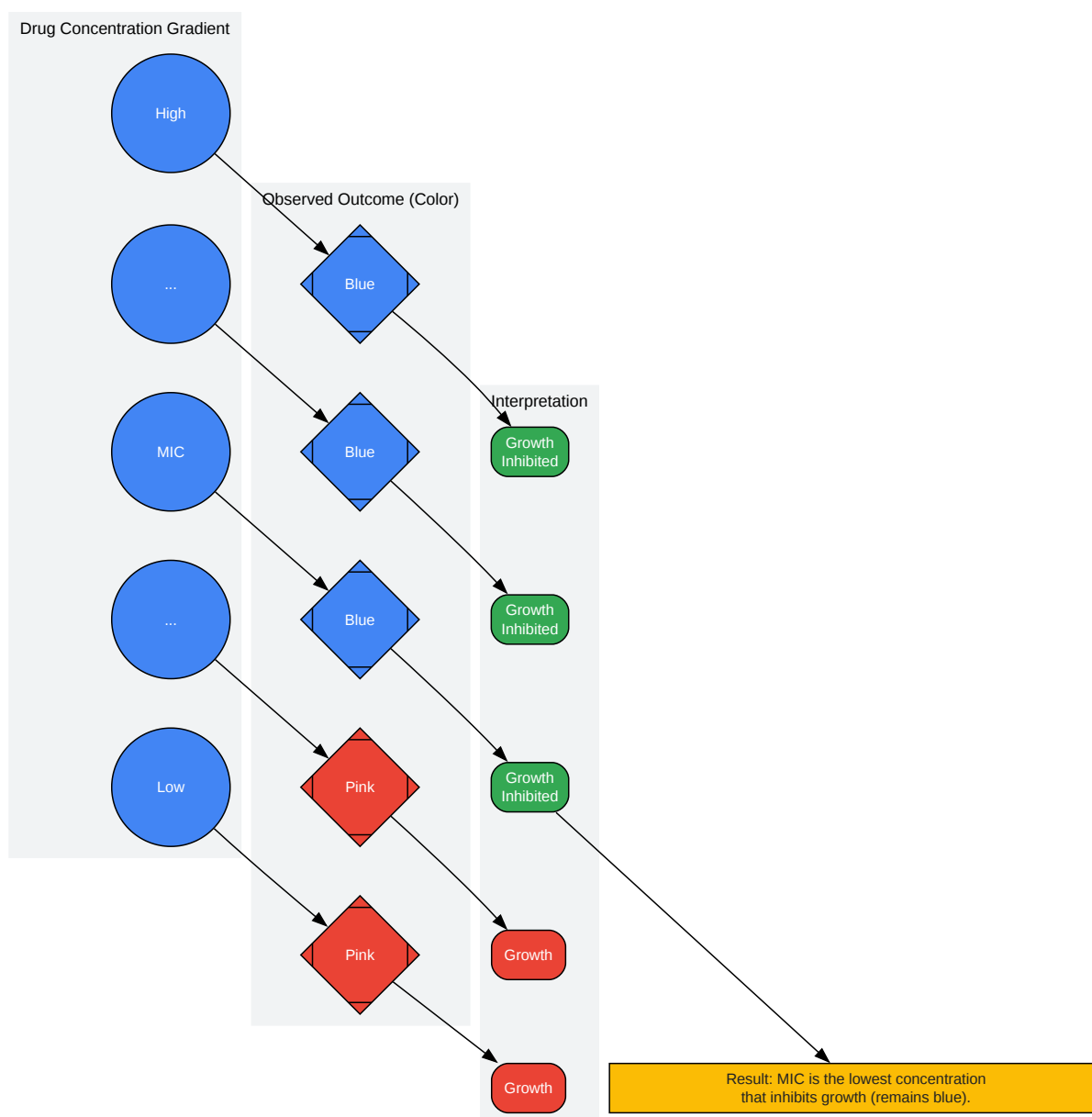
Well Content	Expected Color	Interpretation
Sterility Control (Column 11)	Blue	Confirms media and plate are sterile.
Growth Control (Column 12)	Pink	Confirms inoculum is viable and media supports growth. Assay is valid.
Test Wells (Columns 1-10)	Blue	Inhibition of mycobacterial growth.
Test Wells (Columns 1-10)	Pink	No inhibition of mycobacterial growth.

The assay is considered valid only if the sterility control well remains blue and the growth control well turns pink.

Table 3: Quality Control MIC Ranges for *M. tuberculosis* H37Rv

Reference Drug	Acceptable MIC Range (µg/mL)
Isoniazid	0.03 - 0.12[10]
Rifampicin	0.03 - 0.25[10]
Ethambutol	0.25 - 2.0[10]
Moxifloxacin	0.06 - 0.5[10]

Note: The quality control strain H37Rv should be run in parallel with the test agent to ensure the validity of the assay system.



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Caption: Logic for determining the MIC value from REMA results.

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